

An In-depth Technical Guide to Trietazine: Chemical Structure, Properties, and Experimental Protocols

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Compound of Interest

Compound Name: *Trietazine*

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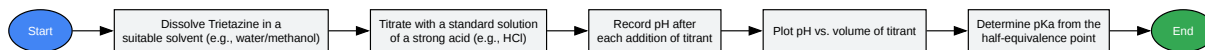
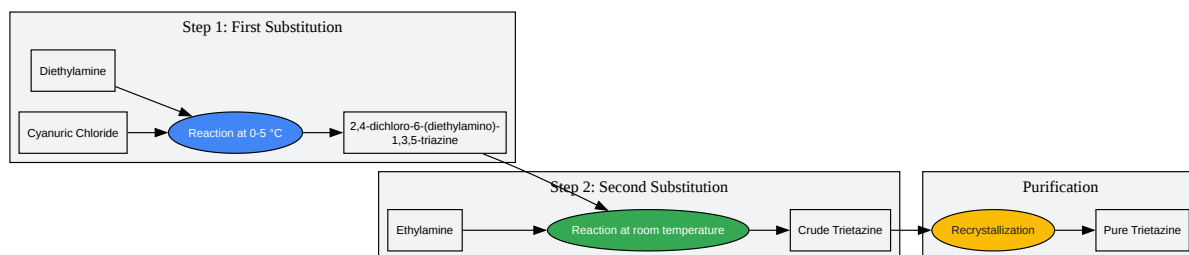
Abstract

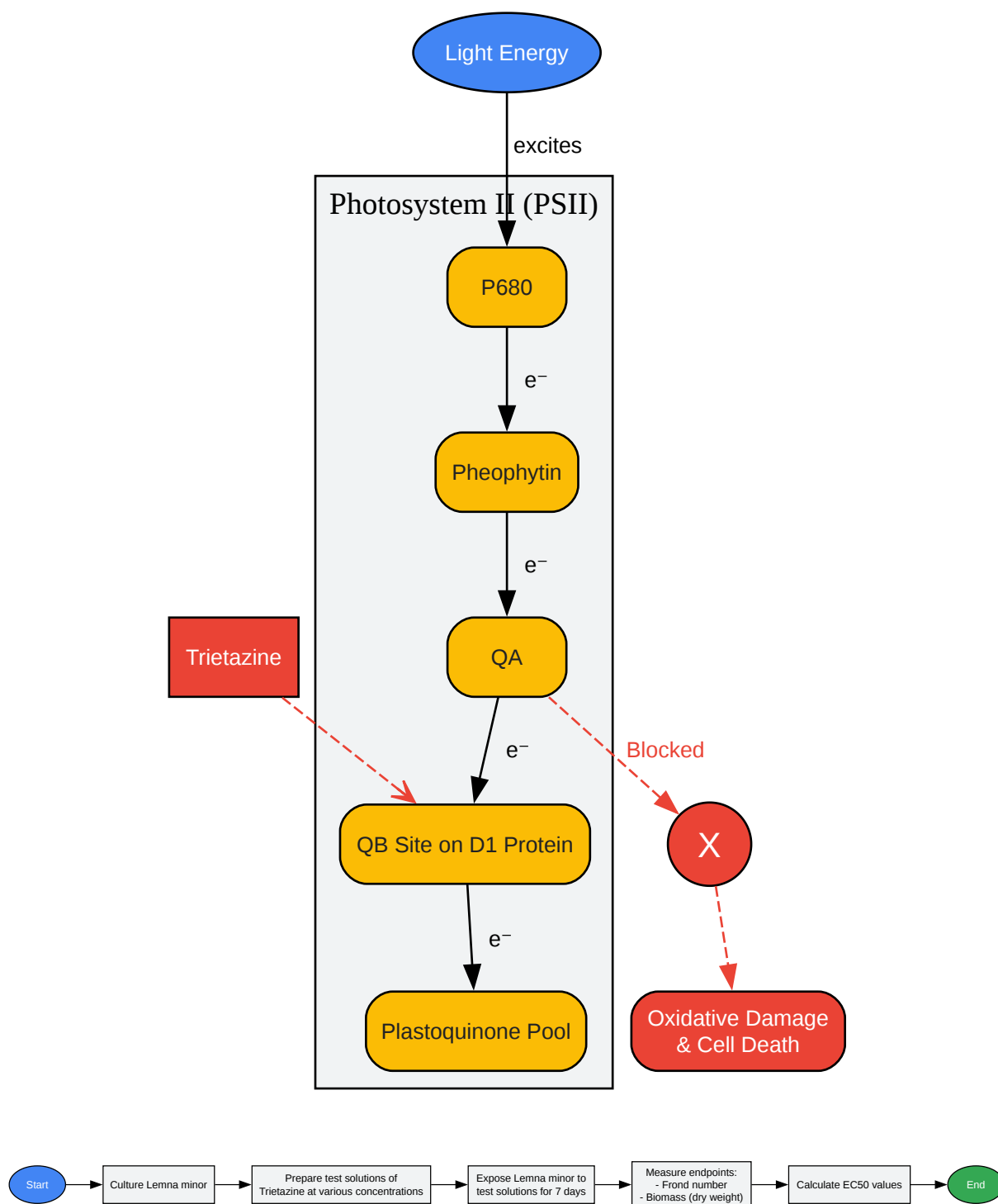
Trietazine, a selective chlorotriazine herbicide, is recognized for its efficacy in controlling a range of annual grasses and broad-leaved weeds. This technical guide provides a comprehensive overview of the chemical and physical properties of **Trietazine**, its synthesis, and its mechanism of action. Detailed experimental protocols for the determination of its key physicochemical properties and for the assessment of its biological activity are presented to support research and development activities. This document is intended to serve as a valuable resource for professionals in the fields of agrochemical research, environmental science, and drug development.

Chemical Identity and Structure

Trietazine is chemically known as 6-chloro-N,N,N'-triethyl-1,3,5-triazine-2,4-diamine.^[1] Its structure consists of a triazine ring substituted with a chlorine atom, a diethylamino group, and an ethylamino group.

Chemical Structure:





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References

- 1. Trietazine | C₉H₁₆ClN₅ | CID 15951 - PubChem [pubchem.ncbi.nlm.nih.gov]
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